

An In-depth Technical Guide to Ganoleucoin R: Structure, Properties, and Neuroprotective Activities

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Compound of Interest

Compound Name: *Ganoleucoin R*

Cat. No.: *B15571728*

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Abstract

Ganoleucoin R, a lanostane triterpenoid isolated from the medicinal mushroom *Ganoderma leucocontextum*, has emerged as a compound of significant interest in the field of neuropharmacology. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Ganoleucoin R**. Detailed experimental protocols for the assessment of its neuroprotective and neurite outgrowth-promoting effects are presented, supported by quantitative data. Furthermore, this document includes visualizations of experimental workflows to facilitate a deeper understanding of the methodologies employed in its evaluation.

Chemical Structure and Physicochemical Properties

Ganoleucoin R is one of several bioactive triterpenoids identified in *Ganoderma leucocontextum*, a mushroom traditionally used in Tibetan medicine. Its chemical structure was elucidated through extensive spectroscopic analysis.

Table 1: Physicochemical Properties of **Ganoleucoin R**

Property	Value
Molecular Formula	C ₃₀ H ₄₄ O ₇
Molecular Weight	516.67 g/mol
IUPAC Name	(3S,4R,5R,8S,9S,10R,13R,14R,17S)-3,4-dihydroxy-5,9,13-trimethyl-17-((R)-6-methyl-2-oxo-5,6-dihydro-2H-pyran-3-yl)-4,5,8,9,10,11,12,13,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-7(3H)-one
Class	Lanostane Triterpenoid
Source	Ganoderma leucocontextum
Appearance	White amorphous powder
Solubility	Soluble in methanol and DMSO

Biological Activities and Mechanism of Action

Ganoleucoin R has demonstrated significant neuroprotective properties in preclinical studies. Its primary reported activities include the protection of neuronal cells from oxidative stress-induced damage and the promotion of neurite outgrowth, a crucial process in neuronal development and regeneration.

Neuroprotective Effects

In vitro studies utilizing the PC12 cell line, a common model for neuronal research, have shown that **Ganoleucoin R** can protect these cells from the cytotoxic effects of hydrogen peroxide (H₂O₂), a potent inducer of oxidative stress.

Table 2: Neuroprotective Effect of **Ganoleucoin R** on H₂O₂-Induced Damage in PC12 Cells

Treatment	Concentration (μM)	Cell Survival Rate (%) ^[1]
Control	-	100
H ₂ O ₂	200	50 ± 5
Ganoleucoin R + H ₂ O ₂	200	73.37 ± 1.25

The data indicates that **Ganoleucoin R** significantly enhances the survival of PC12 cells exposed to oxidative stress.^[1] The precise signaling pathways involved in this protective effect are a subject of ongoing research, but are hypothesized to involve the modulation of endogenous antioxidant defense mechanisms.

Promotion of Neurite Outgrowth

Ganoleucoin R has also been observed to induce neurite outgrowth in PC12 cells. This activity suggests its potential as a therapeutic agent for neurodegenerative diseases and nerve injury, where the restoration of neuronal connections is critical. Studies have shown that **Ganoleucoin R** promotes the extension of neurites at concentrations ranging from 50 to 200 μM.^[1]

Experimental Protocols

The following sections detail the methodologies used to evaluate the neuroprotective and neurite outgrowth-promoting activities of **Ganoleucoin R**.

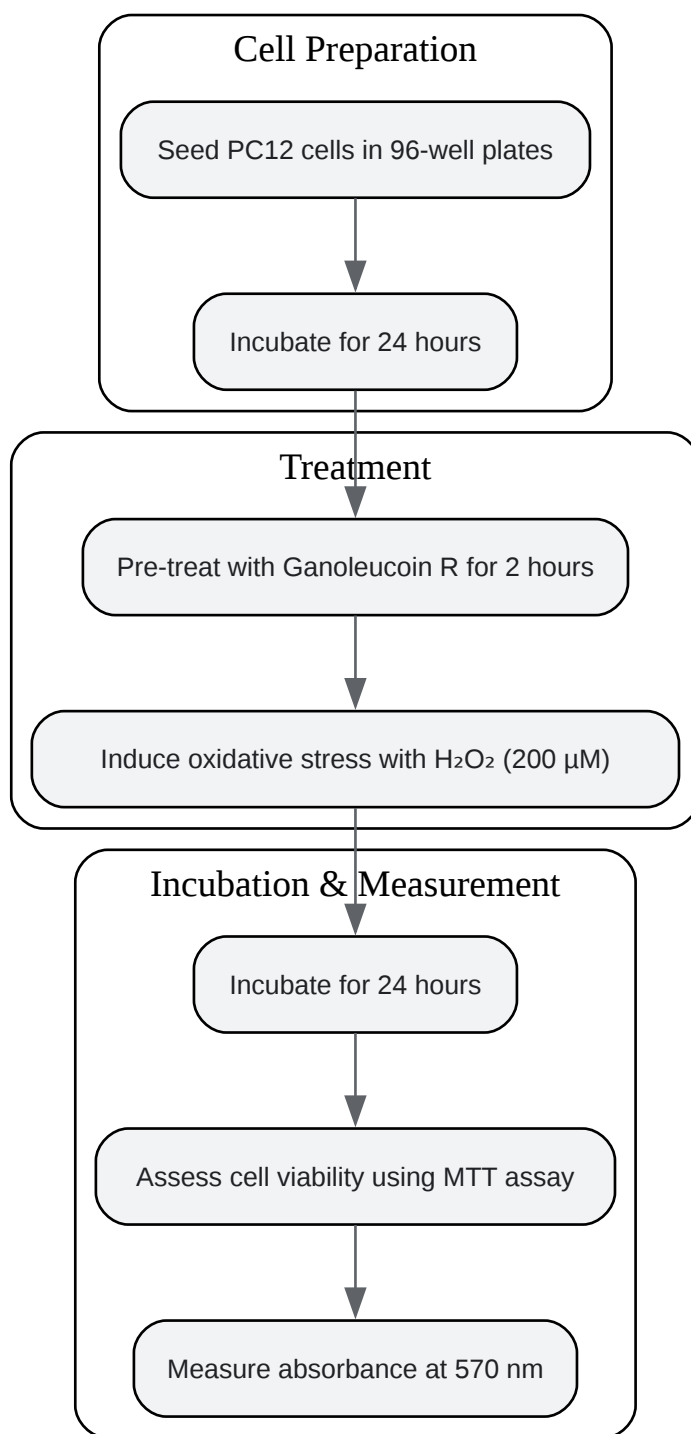
Cell Culture and Maintenance

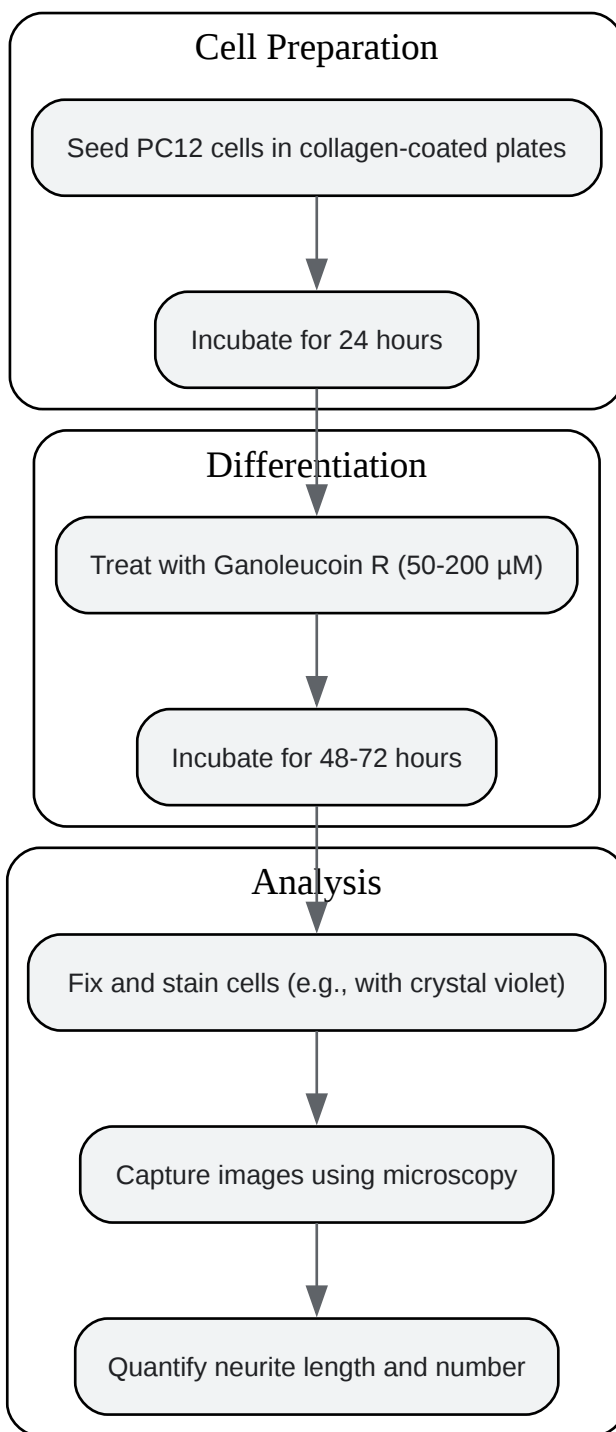
PC12 cells, derived from a rat pheochromocytoma, are cultured in RPMI-1640 medium supplemented with 10% horse serum, 5% fetal bovine serum, and 1% penicillin-streptomycin. Cells are maintained in a humidified incubator at 37°C with an atmosphere of 5% CO₂.

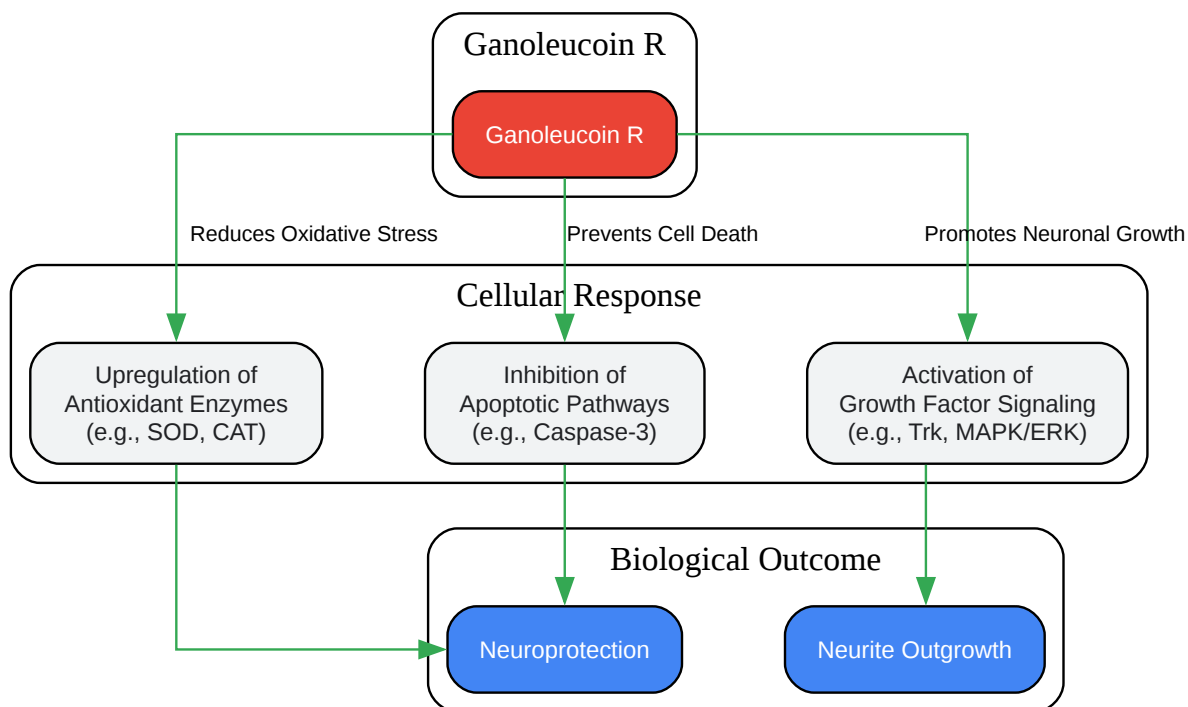
Neuroprotection Assay (H₂O₂-Induced Cytotoxicity)

This assay evaluates the ability of **Ganoleucoin R** to protect PC12 cells from oxidative stress.

Experimental Workflow for Neuroprotection Assay







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References

- 1. Triterpenes and Meroterpenes with Neuroprotective Effects from *Ganoderma leucocontextum* - PubMed [pubmed.ncbi.nlm.nih.gov]
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